

Application Notes and Protocols for Lyophilized JMV 449

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Compound of Interest

Compound Name: Jmv 449

Cat. No.: B159794

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the proper storage, handling, and reconstitution of lyophilized **JMV 449** to ensure its stability and efficacy for research applications.

Introduction to JMV 449

JMV 449 is a potent and metabolically stable neurotensin receptor agonist peptide.[1][2] It is a pseudopeptide analogue of neurotensin-(8-13) with a modified peptide bond, which confers resistance to degradation.[3] Due to its stability and high affinity for neurotensin receptors, **JMV 449** is a valuable tool in neuroscience research, particularly in studies related to pain, temperature regulation, and neuroprotection.[1][3]

Chemical Properties of **JMV 449**:

Property	Value
Molecular Weight	746.96 g/mol [1]
Molecular Formula	C38H66N8O7[1]
Sequence	KKPYIL (with a reduced CH2NH bond between Lys-1 and Lys-2)[1]
Appearance	White lyophilized solid
Purity	≥95%[1]
Solubility	Soluble to 0.80 mg/mL in water[1]
CAS Number	139026-66-7[1]

Storage of Lyophilized JMV 449

Proper storage of lyophilized **JMV 449** is critical to maintain its integrity and biological activity over time. The primary factors affecting the stability of lyophilized peptides are temperature, moisture, and light.[2][4][5][6]

Recommended Storage Conditions

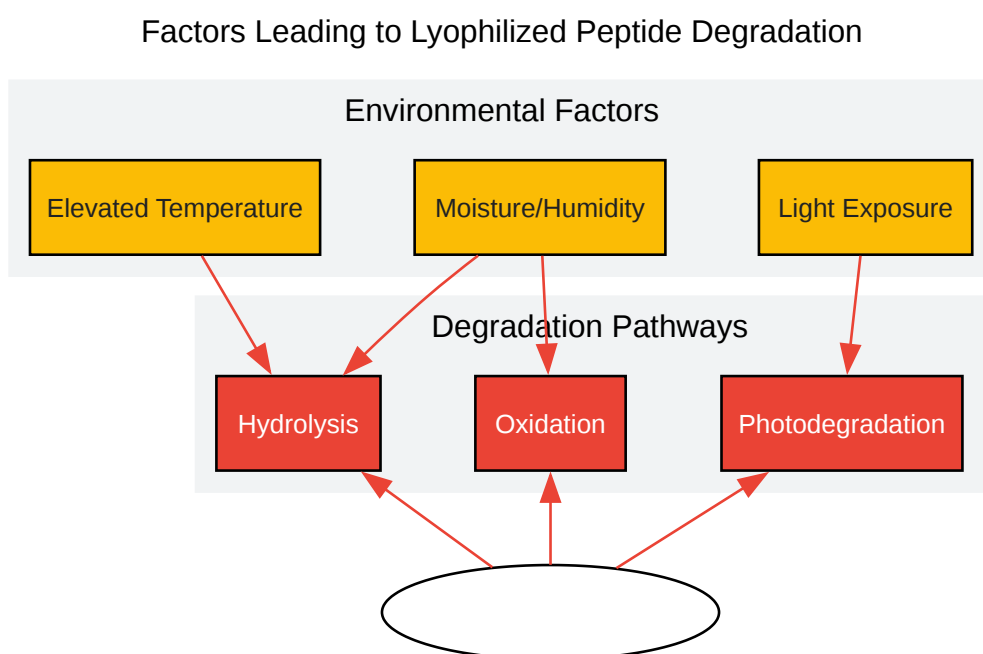
The optimal storage conditions for lyophilized **JMV 449** are summarized below:

Condition	Short-Term Storage (up to 6 months)	Long-Term Storage (>6 months)
Temperature	-20°C[1][2][4][7]	-20°C or -80°C[4][8][9]
Environment	Tightly sealed vial in a desiccator to protect from moisture.[1][10]	Tightly sealed vial, purged with inert gas (argon or nitrogen), and stored in a desiccator.[4][8][9]
Light	Protected from light (e.g., in an amber vial or stored in the dark).[1][2]	Protected from light.[1][2]

Note: Avoid storing lyophilized peptides in frost-free freezers, as the temperature fluctuations during defrost cycles can degrade the product.[7][9]

Factors Influencing Stability of Lyophilized Peptides

The following diagram illustrates the key environmental factors that can lead to the degradation of lyophilized peptides.



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Caption: Key factors that can compromise the stability of lyophilized peptides.

Experimental Protocols

Protocol for Handling and Weighing Lyophilized JMV 449

To prevent contamination and degradation, follow this protocol when handling and weighing the lyophilized peptide:

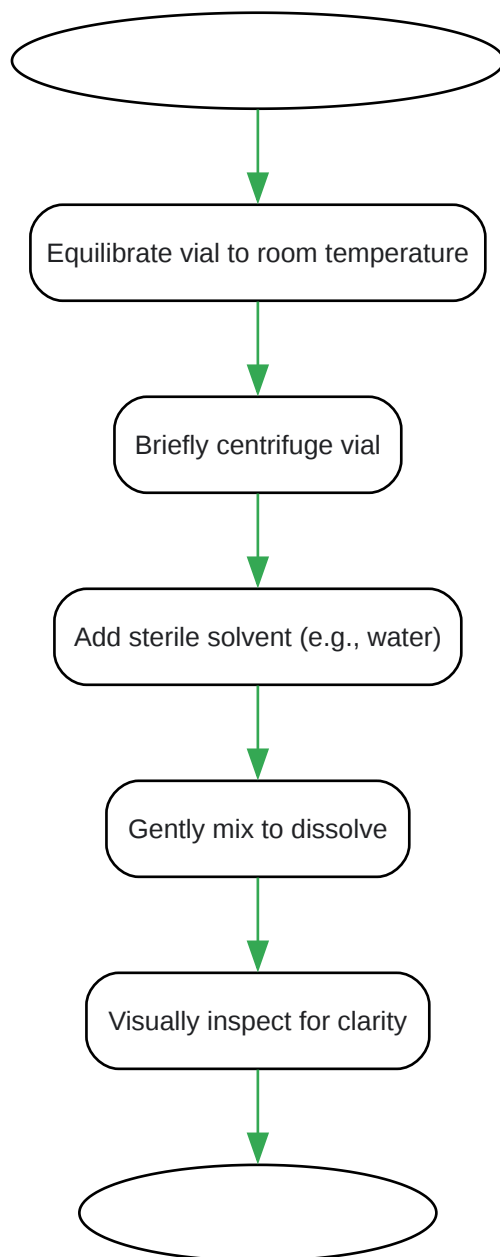
- **Equilibrate to Room Temperature:** Before opening the vial, allow it to warm to room temperature in a desiccator for at least 20-30 minutes.[\[2\]](#)[\[11\]](#) This prevents condensation of atmospheric moisture onto the cold peptide, which can significantly reduce its stability.[\[2\]](#)[\[11\]](#)
- **Work in a Clean Environment:** Handle the peptide in a clean, dry area.
- **Weigh Quickly:** Open the vial and quickly weigh the desired amount of peptide in a suitable container. Minimize the time the vial is open to the atmosphere.
- **Reseal Promptly:** Tightly reseal the vial containing the remaining lyophilized peptide.
- **Inert Gas Purge (for long-term storage):** For optimal long-term stability, gently purge the vial with an inert gas like argon or nitrogen before resealing.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- **Return to Storage:** Immediately return the vial to the recommended storage conditions (-20°C or -80°C).[\[1\]](#)[\[4\]](#)

Protocol for Reconstitution of Lyophilized JMV 449

Reconstitution is the process of dissolving the lyophilized peptide in a suitable solvent.[\[12\]](#)[\[13\]](#)

- **Centrifuge the Vial:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.[\[14\]](#)[\[15\]](#)
- **Select a Solvent:** Based on the product datasheet, **JMV 449** is soluble in water.[\[1\]](#) For biological experiments, sterile, nuclease-free water or a sterile buffer (e.g., PBS) at a pH of 5-6 is recommended.[\[1\]](#)[\[10\]](#)
- **Add the Solvent:** Using a sterile pipette, slowly add the calculated volume of the chosen solvent to the vial.[\[13\]](#)[\[15\]](#) Aim the solvent down the side of the vial to avoid disturbing the peptide powder.
- **Gentle Agitation:** Gently swirl or vortex the vial to dissolve the peptide completely.[\[14\]](#) Avoid vigorous shaking, which can cause aggregation or denaturation.[\[12\]](#)[\[15\]](#) Allow the solution to sit for 15-30 minutes to ensure complete dissolution.[\[12\]](#)[\[15\]](#)
- **Visual Inspection:** The resulting solution should be clear and free of particulates.[\[12\]](#) If any particulates are present, the solution can be filtered through a 0.2 µm sterile filter.[\[1\]](#)[\[10\]](#)

The following workflow diagram outlines the reconstitution process:



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Caption: Workflow for the reconstitution of lyophilized **JM V 449**.

Storage of Reconstituted **JM V 449**

The stability of peptides in solution is significantly lower than in their lyophilized form.^{[1][4][10]}

Storage Duration	Recommended Temperature
Short-Term (1-2 weeks)	4°C[4]
Long-Term (up to 3-4 months)	-20°C[4]
Extended Long-Term (up to 1 year)	-80°C[4]

Best Practices for Storing Reconstituted **JMV 449**:

- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the reconstituted solution into single-use volumes.[1][4][7][10]
- Sterility: Ensure that the solution and storage vials are sterile to prevent bacterial degradation.[1][10]
- pH: For optimal stability in solution, maintain a pH between 5 and 7.[7]

By adhering to these storage and handling protocols, researchers can ensure the integrity and biological activity of **JMV 449**, leading to more reliable and reproducible experimental results.

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